

1-Chloro-3-phenylacetone: Proper Disposal & Handling Procedures[1][2]

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Compound of Interest

Compound Name: 1-Chloro-3-phenylacetone

CAS No.: 937-38-2

Cat. No.: B1267569

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Executive Summary

1-Chloro-3-phenylacetone is a halogenated ketone acting as both a potent lachrymator (tear gas agent) and a drug precursor (List II/watched chemical). Disposal requires a dual-strategy approach: chemical stabilization to prevent acute exposure during transport, and regulatory documentation to satisfy DEA/local authority audits regarding precursor destruction.

DO NOT dispose of this substance down the drain. DO NOT mix with strong bases or oxidizers.

Part 1: Hazard Identification & Classification

Before initiating disposal, you must correctly classify the waste stream to ensure acceptance by your Treatment, Storage, and Disposal Facility (TSDF).

Parameter	Specification	Operational Implication
CAS Number	937-38-2	Use for waste profiling and inventory logs.
Chemical Family	-Haloketone	High reactivity; prone to hydrolysis and alkylation.
Primary Hazard	Lachrymator / Corrosive	Causes severe eye/skin burns and respiratory distress.
RCRA Status	Characteristic Waste	Likely D001 (Ignitable) or D003 (Reactive) depending on formulation.
DOT Shipping	UN 3265 or UN 2810	Typically shipped as Corrosive liquid, acidic, organic, n.o.s.

Regulatory Warning (Precursor Control)

As a direct precursor to Phenylacetone (P2P), this chemical is monitored. You must maintain a "Cradle-to-Grave" paper trail. If you are disposing of unused stock, retain the Certificate of Destruction from your waste vendor to prove the material was not diverted for illicit synthesis [1].

Part 2: Stabilization & Packaging Protocol

Objective: Stabilize the chemical for transport and prevent container failure due to HCl off-gassing.

Step 1: Container Selection

- Approved: High-Density Polyethylene (HDPE) or Borosilicate Glass.
- Prohibited: Metal containers (aluminum/steel). The alpha-chloro functionality can hydrolyze to release Hydrochloric Acid (HCl), which corrodes metal, leading to leaks and potential fines during transport [2].

Step 2: Segregation (The "Kill" Rule)

- NEVER mix with Strong Bases (NaOH, KOH): This triggers rapid dehydrohalogenation or polymerization, creating an exothermic runaway reaction.
- NEVER mix with Oxidizers: Risk of forming toxic chlorinated gases (Phosgene analogs).

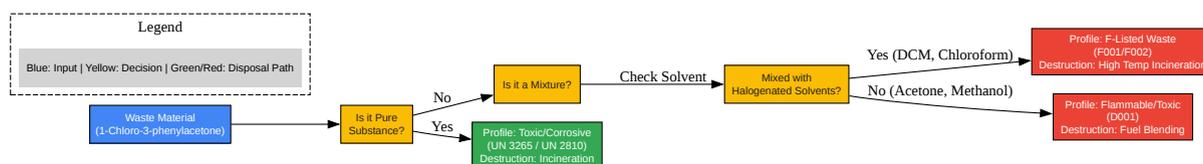
Step 3: Lab Packing Procedure

- PPE: Double nitrile gloves, lab coat, and full-face respirator or work strictly inside a fume hood. (Lachrymatory vapors can penetrate standard surgical masks).
- Primary Containment: Ensure the cap is PTFE-lined and tightened. Tape the cap with parafilm or electrical tape to prevent vibrational loosening.
- Overpacking: Place the primary container into a secondary resealable bag (Ziploc type) containing an inert absorbent (Vermiculite or Diatomaceous Earth).
- Labeling: Affix a hazardous waste tag immediately. Mark clearly: "Toxic - Lachrymator - Chlorinated Solvent."

Part 3: Disposal Logic & Workflows

Workflow 1: Waste Classification Matrix

Use this logic flow to determine the correct waste profile for your specific situation.

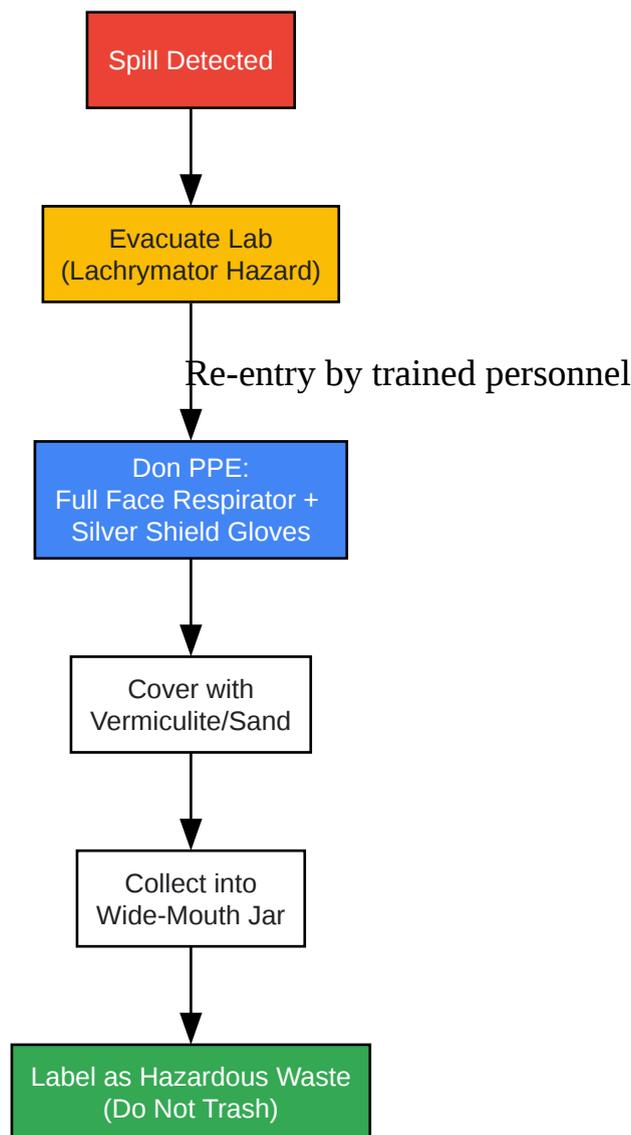


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Figure 1: Decision matrix for profiling chlorinated ketone waste streams.

Workflow 2: Emergency Spill Response

If a spill occurs (>10mL), evacuate immediately due to lachrymatory effects.



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Figure 2: Immediate response protocol for alpha-haloketone spills.

Part 4: Scientific Rationale (The "Why")

1. Why Incineration? Alpha-haloketones are alkylating agents. They react with biological nucleophiles (DNA, proteins), causing toxicity. Standard wastewater treatment cannot guarantee the breakdown of the chlorinated aromatic ring. High-temperature incineration

(>1000°C) ensures complete mineralization into HCl, CO₂, and H₂O, preventing environmental persistence [3].

2. The Hydrolysis Risk Over time, moisture in the air can react with the alpha-chlorine atom:

This generates hydrochloric acid gas inside the waste container. This is why vented caps are sometimes recommended for long-term storage, and why metal drums are strictly prohibited [4].

References

- Drug Enforcement Administration (DEA). (2023). List of Scheduled Listed Chemical Products. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2023). **1-Chloro-3-phenylacetone** Compound Summary. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Hazardous Waste Characteristics: A User-Friendly Reference Document. Retrieved from [\[Link\]](#)
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